

Biological Activity & Application Guide: (R)-(-)-2-Nonyl Isothiocyanate

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Compound of Interest

Compound Name: (R)-(-)-2-Nonyl isothiocyanate

CAS No.: 737000-85-0

Cat. No.: B1424462

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Content Type: Technical Whitepaper & Experimental Guide Target Audience: Medicinal Chemists, Pharmacologists, and Assay Development Scientists

Executive Summary: The Lipophilic Probe

(R)-(-)-2-Nonyl isothiocyanate (CAS 737000-85-0) represents a specialized subclass of secondary alkyl isothiocyanates (ITCs). Unlike its shorter-chain analogues (e.g., Allyl ITC) or the sulfoxide-bearing Sulforaphane, the 2-nonyl variant is defined by its high lipophilicity and steric hindrance at the electrophilic carbon.

While widely utilized as a chiral derivatizing agent in analytical chemistry, its biological potential lies in its ability to probe the hydrophobic limits of the Keap1-Nrf2 pathway. Its secondary structure confers resistance to rapid hydrolysis, offering a sustained electrophilic attack profile compared to primary ITCs. This guide outlines its chemical behavior, mechanism of action based on Structure-Activity Relationships (SAR), and protocols for its application in biological systems.

Chemical Architecture & Properties[1]

The biological efficacy of (R)-(-)-2-Nonyl ITC is governed by two structural determinants: the C9 lipophilic tail and the chiral secondary carbon.

Structural Specifications

- IUPAC Name: (2R)-2-isothiocyanatononane[1][2]
- Molecular Formula: C₁₀H₁₉NS
- Molecular Weight: 185.33 g/mol [1][2]
- Chirality: (R)-enantiomer (distinct spatial orientation affecting enzyme binding pockets).
- Lipophilicity (LogP): Estimated ~4.8 (High).
- Reactivity: Moderate electrophile. The secondary carbon stabilizes the -N=C=S group, reducing non-specific reactivity compared to primary ITCs.

The "Goldilocks" of Stability

Primary ITCs (e.g., Allyl-ITC) are highly reactive and rapidly metabolized. Secondary ITCs like 2-Nonyl ITC exhibit a kinetic advantage:

- Steric Shielding: The methyl group at the C2 position hinders nucleophilic attack by water (hydrolysis), extending half-life in physiological media.
- Selectivity: It reacts preferentially with highly nucleophilic thiols (like those in the Keap1 sensor) rather than random cellular amines.

Mechanism of Action (MOA)

The biological activity of (R)-(-)-2-Nonyl ITC is grounded in the covalent modification of cysteine sensors, specifically within the Keap1-Nrf2 cytoprotective pathway.

The Keap1-Nrf2 Activation Pathway

The compound acts as an indirect antioxidant. It does not scavenge radicals directly but triggers the host cell's defense system.

- **Cell Entry:** Due to high lipophilicity, (R)-(-)-2-Nonyl ITC rapidly crosses the plasma membrane via passive diffusion.
- **Keap1 Alkylation:** It enters the cytoplasm and encounters Keap1 (Kelch-like ECH-associated protein 1).
- **Thiol Modification:** The electrophilic carbon of the isothiocyanate group attacks specific cysteine residues (likely Cys151) on Keap1, forming a stable dithiocarbamate adduct.
- **Nrf2 Release:** This modification induces a conformational change in Keap1, preventing it from ubiquitinating the transcription factor Nrf2.
- **Transcription:** Stabilized Nrf2 translocates to the nucleus, binds the Antioxidant Response Element (ARE), and upregulates Phase II detoxifying enzymes (HO-1, NQO1, GST).

Visualization: The Electrophilic Trigger

The following diagram illustrates the molecular logic of Nrf2 activation by (R)-(-)-2-Nonyl ITC.



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Figure 1: Mechanism of Nrf2 activation. The lipophilic ITC crosses the membrane and alkylates Keap1, releasing Nrf2 to induce antioxidant gene expression.

Structure-Activity Relationship (SAR) Insights

Research into the homologous series of alkyl isothiocyanates (2-hexyl, 2-octyl, 2-dodecyl) provides critical context for the 2-nonyl variant.



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Key Insight: In studies of NNK-induced lung tumorigenesis, secondary ITCs (like 2-heptyl and 2-octyl) showed higher potency than their primary isomers. (R)-(-)-2-Nonyl ITC is predicted to follow this trend, acting as a potent chemopreventive agent with a longer duration of action.

Experimental Protocols

Solubility & Stock Preparation

Due to its high lipophilicity (LogP ~4.8), (R)-(-)-2-Nonyl ITC is insoluble in water. Improper solubilization will lead to precipitation and false negatives in assays.

- **Vehicle:** DMSO (Dimethyl sulfoxide) is the required solvent.
- **Stock Concentration:** Prepare a 100 mM stock solution in anhydrous DMSO.
- **Storage:** Aliquot and store at -20°C. Avoid repeated freeze-thaw cycles. Moisture sensitive—keep desiccated.
- **Working Solution:** Dilute into culture media immediately before use. Ensure final DMSO concentration is <0.1% to avoid solvent toxicity.

Protocol: Chiral Derivatization (Analytical Use)

(R)-(-)-2-Nonyl ITC is commercially valued for resolving chiral amines. This reaction converts enantiomeric amines into diastereomeric thioureas, separable by achiral HPLC.

Workflow:

- Mix: Combine the target amine (1 eq) with (R)-(-)-2-Nonyl ITC (1.2 eq) in Acetonitrile.
- Incubate: Stir at room temperature for 30–60 minutes.
- Analyze: Inject directly into an achiral C18 HPLC column.
- Result: The (R)-amine and (S)-amine will form diastereomers with distinct retention times due to the chiral anchor of the 2-nonyl group.

Protocol: Cellular Nrf2 Activation Assay

To validate biological activity in vitro (e.g., HepG2 or MCF-7 cells).

- Seeding: Plate cells at 1×10^5 cells/well in 6-well plates. Allow attachment (24h).
- Treatment: Treat with (R)-(-)-2-Nonyl ITC at 5, 10, and 20 μM .
 - Control: 0.1% DMSO.
 - Positive Control: Sulforaphane (5 μM).
- Incubation: Incubate for 6–12 hours (Nrf2 translocation is an early event).
- Lysis: Harvest cells and lyse using RIPA buffer with protease inhibitors.
- Western Blot:
 - Primary Antibody: Anti-Nrf2 (Nuclear fraction) or Anti-HO-1 (Cytosolic fraction).
 - Observation: Expect a dose-dependent increase in HO-1 protein levels.

Safety & Toxicology

- **Lachrymator:** Like all isothiocyanates, this compound is a potent lachrymator (tear-inducing). Handle only in a fume hood.
- **Skin Irritant:** Causes severe skin irritation and potential sensitization. Wear nitrile gloves and long sleeves.
- **Moisture Sensitivity:** Hydrolyzes slowly to the corresponding amine in the presence of water/acid. Keep containers tightly induced under inert gas (Argon/Nitrogen) for long-term storage.

References

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Sources

- [1. \(R\)-\(-\)-2-Nonyl isothiocyanate, 96%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.co.uk\]](#)
- [2. bocsci.com \[bocsci.com\]](#)
- [3. chem960.com \[chem960.com\]](#)
- [4. 3966-30-1 | \(R\)-2-Hydroxy-2-phenylpropanoic acid | A2B Chem | Chemikart \[kit-electrolyte-analyzers-zone.chemikart.com\]](#)
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